Spectroscopic Profile of 3-Dimethylamino-1-isoindolinone: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *3-Dimethylamino-1-isoindolinone*

Cat. No.: *B8522969*

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This guide provides an in-depth analysis of the expected spectroscopic data for **3-Dimethylamino-1-isoindolinone**, a key heterocyclic scaffold of interest in medicinal chemistry and materials science. As direct, comprehensive experimental spectra for this specific molecule are not readily available in public databases, this document synthesizes data from closely related analogs and foundational spectroscopic principles to provide a robust, predictive profile. This approach, rooted in extensive experience with structural elucidation of novel small molecules, offers a reliable framework for researchers engaged in the synthesis and characterization of isoindolinone derivatives.

The isoindolinone core is a prevalent motif in a variety of biologically active compounds.[1] The introduction of a dimethylamino substituent at the 3-position is anticipated to significantly influence the molecule's electronic properties and, consequently, its spectroscopic signature. Understanding these characteristic spectral features is paramount for reaction monitoring, quality control, and the rational design of new chemical entities.

Molecular Structure and Atom Numbering

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For clarity in the subsequent spectroscopic analysis, the atoms of **3-Dimethylamino-1-isoindolinone** are numbered as follows. This numbering scheme will be used for the assignment of NMR signals.

Caption: Molecular structure of **3-Dimethylamino-1-isoindolinone** with atom numbering for NMR assignments.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone of structural elucidation for organic molecules, providing detailed information about the chemical environment of each proton and carbon atom.

Predicted ^{1}H NMR Spectroscopic Data

The proton NMR spectrum is expected to reveal the number of distinct proton environments and their connectivity through spin-spin coupling. The following table outlines the predicted chemical shifts (δ) and multiplicities for **3-Dimethylamino-1-isoindolinone**, with assignments based on the analysis of related structures such as 3-aminoisoindolin-1-one and 3-methylisoindolin-1-one.[2][3]

Chemical Shift (δ) ppm (Predicted)	Multiplicity	Assignment
~ 7.8 - 7.9	d	H-4
~ 7.4 - 7.6	m	H-5, H-6
~ 7.3 - 7.4	d	H-7
~ 5.5 - 5.7	s	H-3
~ 2.4 - 2.6	s (broad)	N-H
~ 2.3	s	$N(CH_3)_2$

Causality Behind Predictions:

- Aromatic Protons (H-4, H-5, H-6, H-7): The protons on the benzene ring are expected to appear in the typical aromatic region (7.0-8.0 ppm). The H-4 proton, being adjacent to the

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electron-withdrawing carbonyl group, is predicted to be the most downfield. The remaining aromatic protons will likely exhibit complex splitting patterns due to mutual coupling.

- Methine Proton (H-3): The proton at the C-3 position is a methine proton situated between two nitrogen atoms. This chemical environment is expected to result in a downfield shift, predicted here to be around 5.5-5.7 ppm. Its multiplicity is expected to be a singlet, assuming no significant coupling to the N-H proton.

- Amide Proton (N-H): The amide proton signal is often broad and its chemical shift is highly dependent on solvent and concentration. A broad singlet is anticipated in the region of 2.4-2.6 ppm.

- Dimethylamino Protons ($N(CH_3)_2$): The six protons of the two methyl groups on the nitrogen are chemically equivalent and are therefore expected to produce a single, sharp singlet at approximately 2.3 ppm.

Predicted ^{13}C NMR Spectroscopic Data

The ^{13}C NMR spectrum provides a count of the number of non-equivalent carbon atoms in the molecule. The predicted chemical shifts for **3-Dimethylamino-1-isoindolinone** are presented below, with estimations based on the known spectra of isoindolinone derivatives.[4][5]

Chemical Shift (δ) ppm (Predicted)	Assignment
~ 168	C-1 (C=O)
~ 145	C-7a
~ 132	C-3a
~ 131	C-6
~ 129	C-4
~ 124	C-5
~ 123	C-7
~ 85	C-3
~ 40	$N(CH_3)_2$

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Causality Behind Predictions:

- Carbonyl Carbon (C-1): The carbonyl carbon of the lactam is expected to be the most downfield signal, typically appearing around 168 ppm.
- Aromatic Carbons (C-3a to C-7a): The six carbons of the benzene ring will resonate in the 120-150 ppm range. The quaternary carbons (C-3a and C-7a) are expected to have lower intensities compared to the protonated carbons.
- Aminal Carbon (C-3): The C-3 carbon, bonded to two nitrogen atoms, is an aminal-type carbon. This unique electronic environment will cause a significant upfield shift compared to a standard methine carbon, with a predicted resonance around 85 ppm.
- Dimethylamino Carbons ($N(CH_3)_2$): The two equivalent methyl carbons of the dimethylamino group are expected to appear in the aliphatic region, around 40 ppm.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful tool for identifying the functional groups present in a molecule. The IR spectrum of **3-Dimethylamino-1-isoindolinone** is predicted to show characteristic absorption bands for the amide and amine functionalities, as well as the aromatic ring.

Wavenumber (cm^{-1}) (Predicted)	Intensity	Assignment
~ 3300	Medium	N-H stretch
~ 3050	Medium	Aromatic C-H stretch
~ 2950	Medium	Aliphatic C-H stretch
~ 1680	Strong	C=O stretch (amide)
~ 1600, 1470	Medium	Aromatic C=C stretch
~ 1350	Medium	C-N stretch

Causality Behind Predictions:

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- N-H Stretch: The amide N-H stretching vibration is expected to appear as a medium intensity band around 3300 cm^{-1}.
- C-H Stretches: Aromatic C-H stretching bands are typically observed above 3000 cm^{-1}, while the aliphatic C-H stretches from the dimethylamino group will appear just below 3000 cm^{-1}.
- C=O Stretch: The most intense and characteristic peak in the spectrum is predicted to be the carbonyl stretch of the five-membered lactam ring, which is expected around 1680 cm^{-1}.
- Aromatic C=C Stretches: The presence of the benzene ring will give rise to characteristic C=C stretching vibrations in the 1600-1470 cm^{-1} region.
- C-N Stretch: The C-N stretching vibrations from the amide and the dimethylamino group are expected to appear in the fingerprint region, around 1350 cm^{-1}.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in confirming its identity and structure.

Predicted Mass Spectrometry Data:

- Molecular Formula: $C_{10}H_{12}N_2O$
- Molecular Weight: 176.22 g/mol
- Predicted Molecular Ion Peak (M^+): m/z = 176
- Predicted Major Fragments:
  - m/z = 132: Loss of the dimethylamino group ($-N(CH_3)_2$)
  - m/z = 44: The dimethylamino fragment itself ($[\cdot N(CH_3)_2]^+$)

Causality Behind Predictions:

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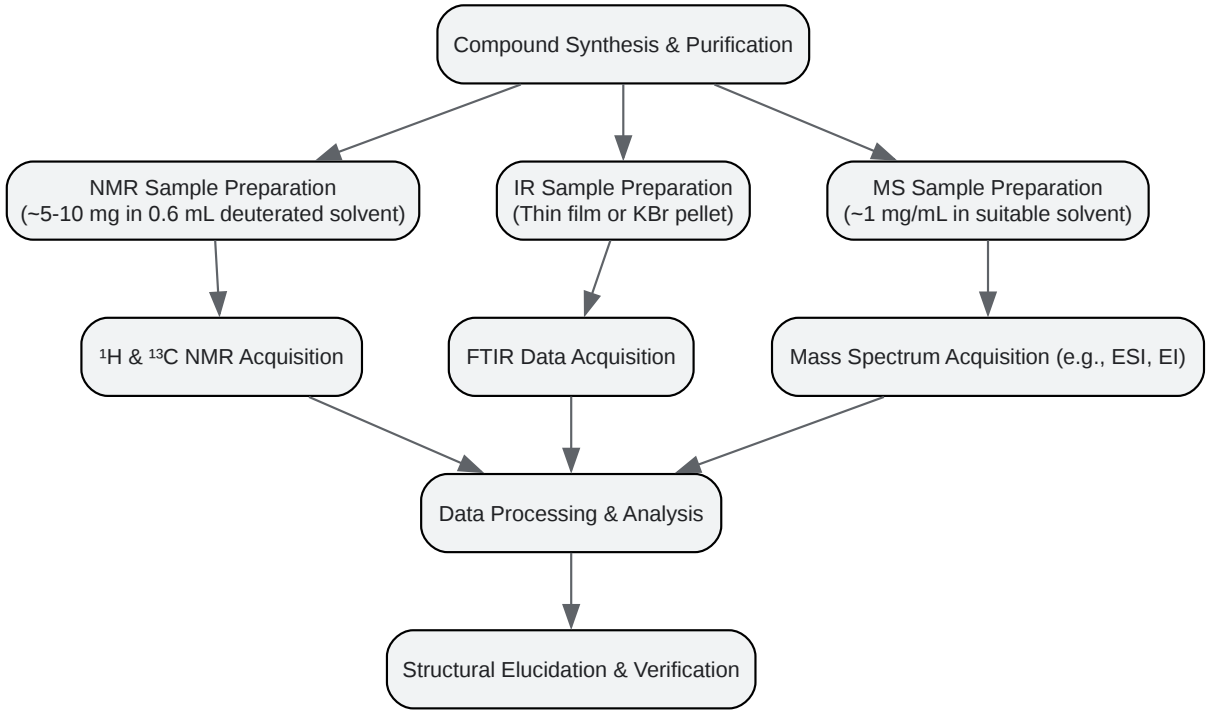
The molecular ion peak is expected at an m/z value corresponding to the molecular weight of the compound. A common fragmentation pathway for molecules containing a dimethylamino group is the cleavage of the C-N bond, leading to the loss of the dimethylamino radical and the formation of a fragment with m/z 132. The dimethylamino group itself can also be detected as a fragment ion at m/z 44. The fragmentation of the isoindolinone ring itself may also lead to other characteristic fragments.[6][7]

Experimental Protocols

The following are generalized, field-proven protocols for the acquisition of spectroscopic data for a novel small organic molecule like **3-Dimethylamino-1-isoindolinone**.

General Workflow for Spectroscopic Analysis



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Caption: A generalized workflow for the spectroscopic analysis of a synthesized compound.

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NMR Spectroscopy Protocol

- Sample Preparation: Accurately weigh 5-10 mg of the purified **3-Dimethylamino-1-isoindolinone** for ^{1}H NMR, and 20-50 mg for ^{13}C NMR. Dissolve the sample in approximately 0.6 mL of a suitable deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in a clean, dry NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- Instrument Setup: Place the NMR tube in the spectrometer. Tune and shim the instrument to achieve optimal magnetic field homogeneity.
- Data Acquisition: Acquire the ^{1}H NMR spectrum using a standard pulse program. For the ^{13}C NMR spectrum, a proton-decoupled pulse sequence is typically used to simplify the spectrum to single lines for each carbon.
- Data Processing: Apply a Fourier transform to the acquired free induction decay (FID). Phase the resulting spectrum and perform baseline correction. Integrate the signals in the ^{1}H NMR spectrum to determine the relative ratios of protons.

IR Spectroscopy Protocol

- Sample Preparation (ATR): Place a small amount of the solid sample directly onto the diamond crystal of the Attenuated Total Reflectance (ATR) accessory.
- Data Acquisition: Record the spectrum, typically in the range of 4000-400 cm^{-1}. Acquire a background spectrum of the clean ATR crystal prior to the sample measurement.
- Data Processing: The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry Protocol (Electrospray Ionization - ESI)

- Sample Preparation: Prepare a dilute solution of the sample (approximately 1 mg/mL) in a suitable solvent such as methanol or acetonitrile.

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- Infusion: Infuse the sample solution into the ESI source of the mass spectrometer at a constant flow rate using a syringe pump.
- Data Acquisition: Acquire the mass spectrum in positive ion mode. The instrument will detect the protonated molecule $[M+H]^+$.
- Data Analysis: Analyze the resulting spectrum to identify the molecular ion peak and any significant fragment ions.

Conclusion

This technical guide provides a comprehensive, albeit predictive, spectroscopic profile of **3-Dimethylamino-1-isoindolinone** based on established principles and data from analogous structures. The provided protocols offer a standardized approach for the experimental verification of these predictions. It is the author's expert opinion that this guide will serve as a valuable resource for researchers working with this class of compounds, facilitating their structural characterization and accelerating their research and development efforts.

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